

A Comparative Performance Analysis of Pigment Red 4 and Other Azo Pigments

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Compound of Interest

Compound Name: *Pigment red 4*

Cat. No.: *B1669069*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance characteristics of **Pigment Red 4** against other common azo pigments. The information presented is supported by available experimental data to assist researchers, scientists, and drug development professionals in making informed decisions for their specific applications.

Executive Summary

Pigment Red 4 (C.I. 12085) is a monoazo pigment that offers a balance of vibrant color and cost-effectiveness. However, its performance, particularly in terms of lightfastness and heat stability, varies when compared to other azo pigments. This guide delves into a comparative analysis of **Pigment Red 4** against other selected azo pigments, namely Pigment Red 3, Pigment Red 5, Pigment Red 112, and Pigment Orange 5. The selection of a suitable pigment is critical in many applications, from industrial coatings to specialized use in research and development, where performance attributes directly impact the final product's quality and stability. For professionals in drug development, understanding the metabolic fate and potential toxicity of these compounds is of paramount importance.

Comparative Performance Data

The following tables summarize the key performance indicators of **Pigment Red 4** and other selected azo pigments based on available data. The rating scales are based on industry standards, where a higher number generally indicates better performance.

Table 1: General and Physical Properties

Property	Pigment Red 4	Pigment Red 3	Pigment Red 5	Pigment Red 112	Pigment Orange 5
C.I. Name	Pigment Red 4	Pigment Red 3	Pigment Red 5	Pigment Red 112	Pigment Orange 5
C.I. Number	12085	12120	12490	12370	12075
Chemical Class	Monoazo	Monoazo	Naphthol AS	Monoazo	Monoazo
Molecular Formula	$C_{16}H_{10}ClN_3O_3$	$C_{17}H_{13}N_3O_3$	$C_{30}H_{31}ClN_4O_7S$	$C_{24}H_{16}Cl_3N_3O_2$	$C_{16}H_{10}N_4O_5$
Shade	Yellowish Red	Yellowish Red	Yellowish Red	Bright Yellowish Red	Reddish Orange

Table 2: Lightfastness and Heat Stability

Performance Metric	Pigment Red 4	Pigment Red 3	Pigment Red 5	Pigment Red 112	Pigment Orange 5
Lightfastness (Blue Wool Scale, 1-8)	4-5[1]	6[2]	7-8[3]	7-8[4]	7-8[5][6]
Heat Resistance (°C)	140[1]	160[7]	200[3]	170[4]	150[5][6]

Table 3: Chemical Resistance and Fastness Properties (Scale 1-5, 5=Excellent)

Resistance To	Pigment Red 4	Pigment Red 3	Pigment Red 5	Pigment Red 112	Pigment Orange 5
Water	5[1]	4[7]	-	4[4]	5[5]
Acid	4-5[1]	4[2][7]	5[3]	4[4]	4[5][6]
Alkali	4-5[1]	3[7]	5[3]	4[4]	4[5][6]
Oil	2-3[1]	5[7]	-	4[4]	4[5]
Alcohol	4[1]	4[2]	-	4[4]	4[6]
Bleeding	-	4[2]	4[3]	-	4[6]

Experimental Protocols

The data presented in this guide is based on standardized testing methodologies to ensure comparability and reliability. The primary methods for assessing key performance indicators are outlined below.

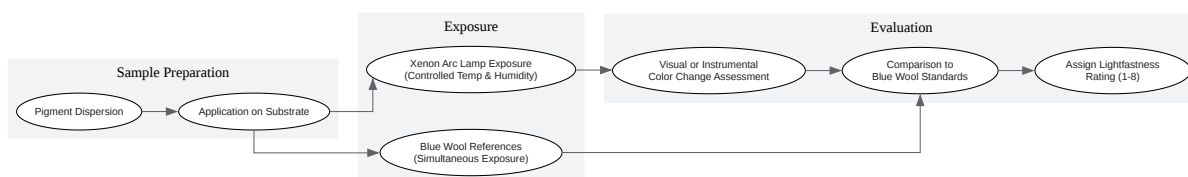
Lightfastness Testing (ISO 105-B02)

Lightfastness is a measure of a pigment's ability to resist fading or changing color upon exposure to light. The ISO 105-B02 standard is a widely accepted method for this evaluation.[8]
[9]

Methodology:

- **Sample Preparation:** The pigment is dispersed in a suitable medium (e.g., paint, ink, or plastic) and applied to a substrate.
- **Exposure:** The prepared samples are exposed to a xenon arc lamp, which simulates the spectral distribution of natural daylight.[2][10] The exposure is conducted under controlled conditions of temperature and humidity.
- **Evaluation:** The change in color of the exposed sample is compared against a set of standardized blue wool references (rated 1 to 8, with 8 being the most lightfast). The

lightfastness rating is determined by identifying which blue wool reference shows a similar degree of fading.[11]



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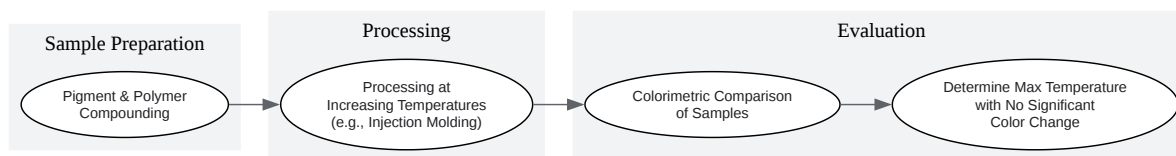
Experimental Workflow for Lightfastness Testing (ISO 105-B02).

Heat Stability Testing (EN 12877)

Heat stability is crucial for pigments used in applications involving high-temperature processing, such as plastics. The EN 12877 standard provides a methodology for determining the color stability of pigments in plastics at elevated temperatures.[5]

Methodology:

- **Compounding:** The pigment is mixed with a specific polymer (e.g., PVC, HDPE) at a defined concentration.
- **Processing:** The mixture is processed at a series of increasing temperatures using equipment such as a two-roll mill or an injection molding machine.
- **Evaluation:** The color of the processed samples at each temperature is compared to a reference sample processed at a lower temperature. The heat stability is reported as the maximum temperature at which no significant color change occurs.[6]



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Experimental Workflow for Heat Stability Testing (EN 12877).

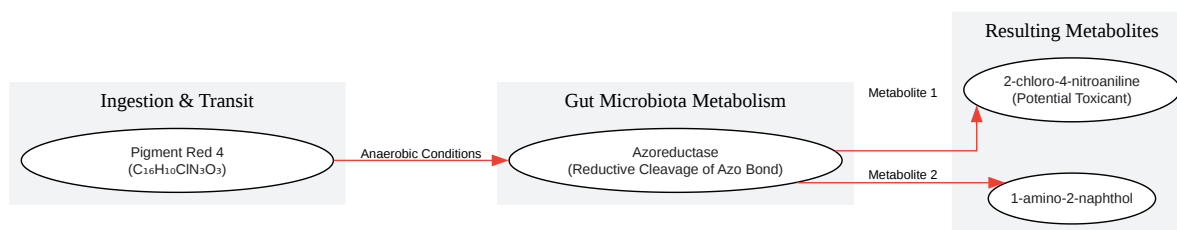
Toxicological Considerations for Drug Development Professionals

Azo pigments, while generally considered to have low acute toxicity due to their insolubility, can undergo metabolic processes that release potentially harmful aromatic amines. This is a critical consideration for applications in or related to pharmaceuticals and consumer products.

Metabolic Pathway of Pigment Red 4

The primary metabolic pathway for azo compounds involves the reductive cleavage of the azo bond ($-N=N-$). This reaction is primarily carried out by azoreductases produced by the anaerobic bacteria of the human intestinal microbiota.^[1]

For **Pigment Red 4**, this metabolic cleavage is expected to yield two primary metabolites: 2-chloro-4-nitroaniline and 1-amino-2-naphthol. Of particular toxicological interest is 2-chloro-4-nitroaniline, which has been shown to induce cellular damage in rat hepatocytes.^[1]



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*Inferred Metabolic Pathway of **Pigment Red 4** in the Human Gut.*

Conclusion

Pigment Red 4 is a versatile pigment with good performance in applications where exceptional lightfastness and heat stability are not primary requirements. For indoor use and in applications with limited exposure to high temperatures, it offers a cost-effective solution with vibrant color.

However, for applications demanding higher durability, such as automotive coatings or long-lasting outdoor signage, other azo pigments like Pigment Red 5 and Pigment Red 112, or even pigments from other chemical classes, may be more suitable due to their superior lightfastness and heat resistance.

For researchers and professionals in drug development, the potential for metabolic activation of azo pigments into toxic aromatic amines is a significant consideration. The inferred metabolic pathway of **Pigment Red 4** highlights the formation of 2-chloro-4-nitroaniline, a compound with known hepatotoxicity. This underscores the importance of thorough toxicological assessment of any colorant intended for use in products with potential for human ingestion or significant dermal contact.

This guide serves as a starting point for comparing **Pigment Red 4** with other azo pigments. It is recommended that for critical applications, further in-house testing under specific formulation and end-use conditions be conducted to ensure the chosen pigment meets all performance and safety requirements.

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